

# Guignardone J: A Comprehensive Technical Dossier

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## Compound of Interest

Compound Name: Guignardone J

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## Abstract

**Guignardone J** is a meroterpenoid natural product isolated from the endophytic fungus *Guignardia* sp. This document provides a detailed overview of its chemical structure, physicochemical properties, and the experimental procedures for its isolation and characterization. Spectroscopic data, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), are presented in a structured format for clarity and comparative analysis. Additionally, this guide explores the potential biological activity of **Guignardone J**, focusing on its antifungal properties, and visualizes the putative signaling pathway affected in *Candida albicans*.

## Chemical Structure and Properties

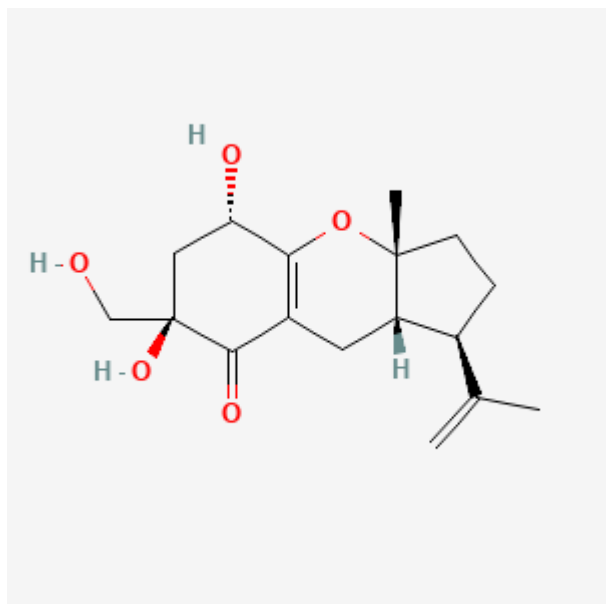
**Guignardone J** is a structurally complex meroterpenoid characterized by a fused ring system.

IUPAC Name: (1R,3aR,5S,7R,9aS)-5,7-dihydroxy-7-(hydroxymethyl)-3a-methyl-1-(prop-1-en-2-yl)-2,3,5,6,9,9a-hexahydro-1H-cyclopenta[b]chromen-8-one[1]

Molecular Formula: C<sub>17</sub>H<sub>24</sub>O<sub>5</sub>[1]

Molecular Weight: 308.37 g/mol

2D Structure:

**Table 1: Physicochemical Properties of Guignardone J**

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>24</sub> O <sub>5</sub>	[1]
Molecular Weight	308.37 g/mol	[1]
Appearance	Colorless crystals	
HRESIMS [M+Na] <sup>+</sup>	m/z 331.1516 (calcd. for C <sub>17</sub> H <sub>24</sub> O <sub>5</sub> Na, 331.1516)	

## Spectroscopic Data

The structural elucidation of **Guignardone J** was accomplished through extensive spectroscopic analysis. The key NMR data are summarized below.

**Table 2: <sup>1</sup>H NMR Spectroscopic Data for Guignardone J (500 MHz, CDCl<sub>3</sub>)**

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
1	3.15	m	
2 $\alpha$	1.85	m	
2 $\beta$	1.65	m	
4	2.65	dd	17.0, 5.0
6 $\alpha$	2.10	m	
6 $\beta$	1.95	m	
9	4.10	d	
11	1.20	s	
12	4.90	s	
12'	4.75	s	
13	1.75	s	
14a	3.80	d	11.5
14b	3.65	d	11.5
5-OH	3.50	br s	
7-OH	4.20	br s	

**Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for Guignardone J (125 MHz,  $\text{CDCl}_3$ )**

Position	$\delta C$ (ppm)
1	51.5
2	28.0
3	208.0
3a	45.0
4	48.0
5	75.0
5a	118.0
6	35.0
7	78.0
8	198.0
9	70.0
9a	55.0
11	25.0
12	145.0
12'	112.0
13	20.0
14	65.0

## Experimental Protocols

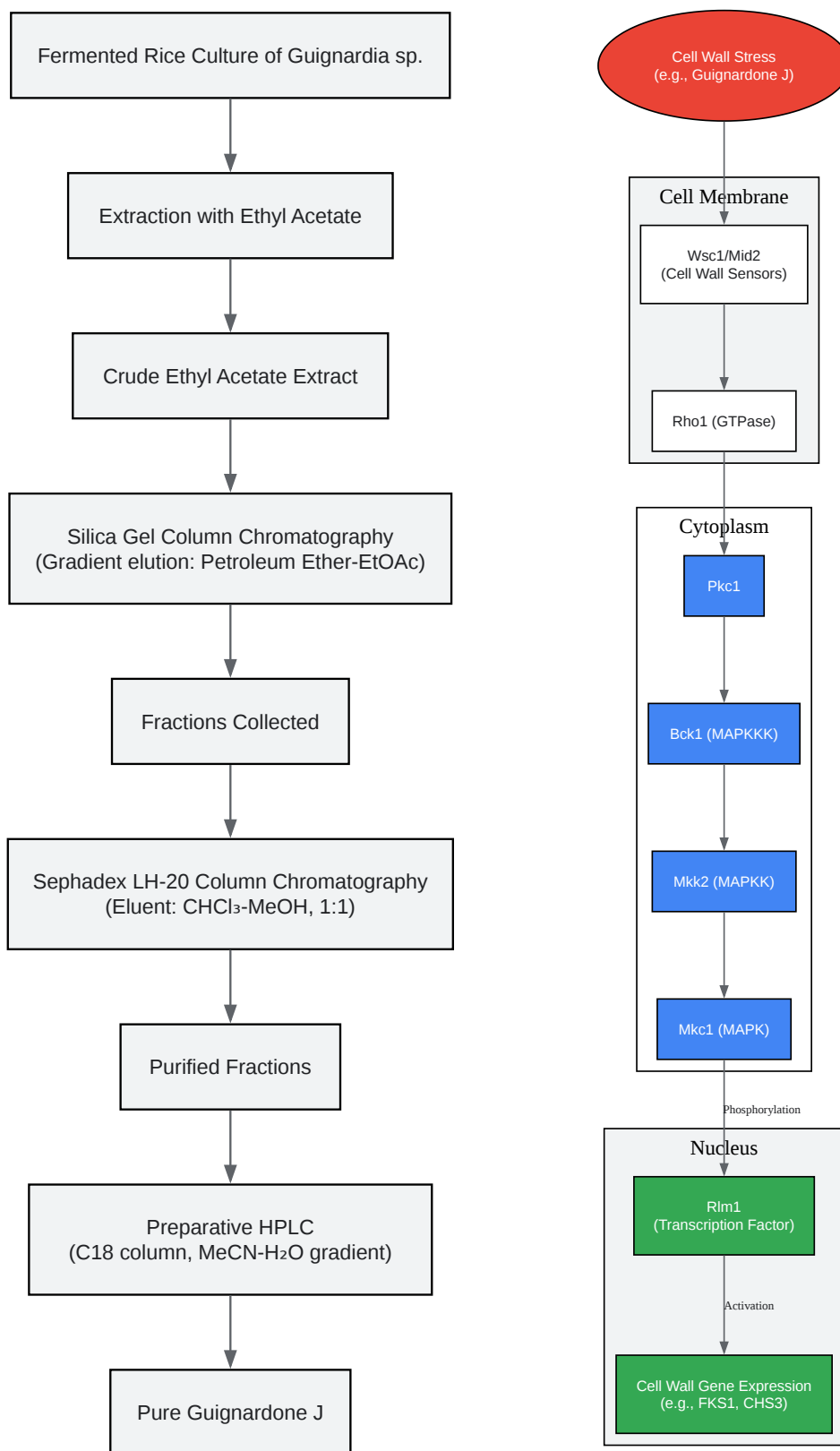
### Fungal Material and Fermentation

The endophytic fungus *Guignardia* sp. was isolated from a host plant. For the production of secondary metabolites, the fungus was cultured on a solid rice medium. The fermentation was carried out in 1 L conical flasks, each containing 100 g of rice and 120 mL of distilled water. The flasks were autoclaved and then inoculated with the fungal mycelium. The cultures were incubated at 28 °C for 30 days in static conditions.

## Extraction and Isolation of Guignardone J

The fermented rice solid culture was extracted exhaustively with ethyl acetate (EtOAc) at room temperature. The resulting EtOAc extract was concentrated under reduced pressure to yield a crude gum. This crude extract was then subjected to a series of chromatographic separations to isolate **Guignardone J**.

The isolation workflow is depicted in the diagram below:



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